

Safety data sheet (SDS) for Triamcinolone acetonide-d7-1

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Compound of Interest

Compound Name: *Triamcinolone acetonide-d7-1*

Cat. No.: *B12410111*

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An In-depth Technical Guide to the Safety Data for Triamcinolone Acetonide-d7

Disclaimer: The following information is a comprehensive summary of available safety and technical data for Triamcinolone acetonide-d7. This guide is intended for researchers, scientists, and drug development professionals and should be used in conjunction with official Safety Data Sheets (SDS) from suppliers. The user's request for "**Triamcinolone acetonide-d7-1**" is interpreted as "Triamcinolone acetonide-d7," as the "-1" suffix does not correspond to a standard chemical identifier.

Chemical Identification

Triamcinolone acetonide-d7 is the deuterated form of Triamcinolone acetonide, a synthetic corticosteroid. The deuterium labeling makes it suitable for use as an internal standard in quantitative analyses.^{[1][2]}

Identifier	Data
Chemical Name	(6aS,6bR,7S,8aS,8bS,11aR,12aS,12bS)-6b-fluoro-7-hydroxy-8b-(2-hydroxyacetyl-2-d)-6a,8a-dimethyl-10,10-bis(methyl-d3)-1,2,6a,6b,7,8,8a,8b,11a,12,12a,12b-dodecahydro-4H-naphtho[2',1':4,5]indeno[1,2-d][1]dioxol-4-one[1][3]
Synonyms	Triamcinolone acetonide-d7
Molecular Formula	C ₂₄ H ₂₄ D ₇ FO ₆ [1][3]
Molecular Weight	441.5 g/mol [1]
CAS Number	Not available for the deuterated compound. The CAS for the non-deuterated form is 76-25-5.[4][5]

Hazard Identification and Classification

Triamcinolone acetonide-d7 is classified as a hazardous substance. The primary health hazards are related to its reproductive toxicity and potential for organ damage with repeated exposure.

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure

GHS Pictograms and Signal Word:

Signal Word: Danger

Physical and Chemical Properties

Property	Value
Physical State	Solid[1]
Appearance	White to off-white powder/crystalline solid[6]
Solubility	Slightly soluble in Chloroform and Methanol.[1] Practically insoluble in water.[6]
Melting Point	292°C - 294°C (for non-deuterated form)[6]
Stability	Stable for at least 4 years when stored at -20°C. [1]

Toxicological Information

Acute Toxicity:

Route	Species	Value
Oral (TDLo)	Mouse	90 ml/kg/9D intermittent
Subcutaneous (LD50)	Rat	99 mg/kg
Subcutaneous (LD50)	Mouse	>4 g/kg

Experimental Protocols: Detailed experimental methodologies for the cited LD50 and TDLo values are not provided in the available Safety Data Sheets. General protocols for corticosteroid toxicity testing involve administering the substance to animals and observing for adverse effects and mortality to determine the lethal dose.^[7] Such studies are typically conducted under specific regulatory guidelines.

Chronic Toxicity and Other Health Effects:

- Reproductive Toxicity: May damage fertility or the unborn child.^[8]
- Carcinogenicity: Not listed as a carcinogen by IARC.
- Teratogenicity: Like other corticosteroids, Triamcinolone acetonide has been shown to be teratogenic in animals, causing an increased incidence of cleft palate.^[9]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.^[8]

Handling, Storage, and First Aid

Safe Handling and Personal Protection:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.^[4]
- Use personal protective equipment:
 - Eye/Face Protection: Chemical splash goggles.^[4]
 - Hand Protection: Impervious gloves (e.g., nitrile, latex).^[10]

- Body Protection: Laboratory coat.[10]
- Ensure adequate ventilation.[3]

Storage:

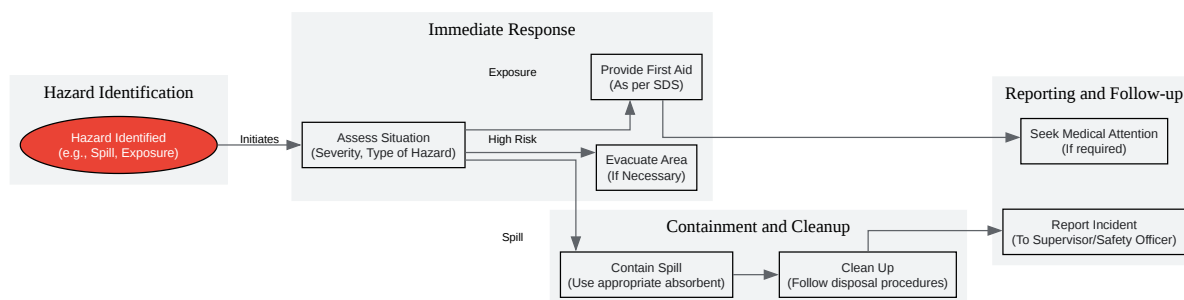
- Store at -20°C in a well-ventilated place.[1]
- Keep container tightly closed.[11]
- Protect from light and high heat.[4]

First-Aid Measures:

Exposure	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[4][8]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[4][8]
Ingestion	Rinse mouth. Do NOT induce vomiting. Contact a doctor immediately.[4][10]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.[4][8]

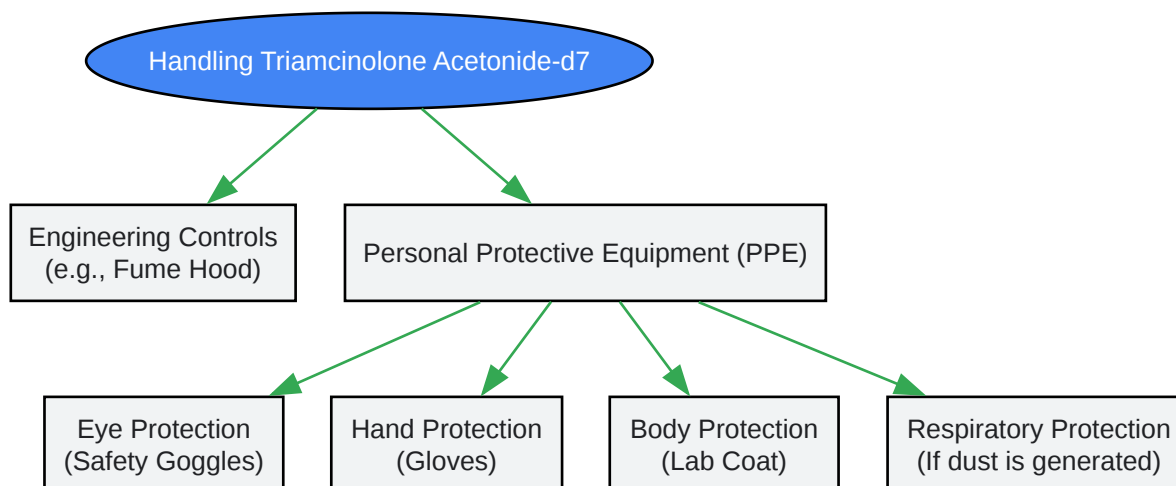
Diagrams

The following diagrams illustrate key safety and response workflows for handling Triamcinolone acetonide-d7.



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Caption: Hazard identification and response workflow.



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Caption: Personal protective equipment (PPE) workflow.

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